

Technical Guide: Physicochemical Properties of 5-Bromo-1-benzofuran-2-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-1-benzofuran-2-carboxylic acid

Cat. No.: B1331319

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the available data on the solubility and melting point of **5-Bromo-1-benzofuran-2-carboxylic acid** (CAS No. 10242-11-2). It includes detailed experimental protocols for the determination of these properties and a plausible synthetic route.

Core Physicochemical Data

The quantitative data for **5-Bromo-1-benzofuran-2-carboxylic acid** is summarized below. It is important to note that a definitive, experimentally verified melting point is not consistently reported across publicly available sources. Solubility data in common laboratory solvents is not readily available and requires experimental determination.

Property	Value	Source
Molecular Formula	<chem>C9H5BrO3</chem>	Santa Cruz Biotechnology[1]
Molecular Weight	241.04 g/mol	Santa Cruz Biotechnology[1]
Melting Point	Data not consistently reported. Experimental determination is recommended.	
Solubility	Data not available. Experimental determination is required.	

Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the melting point and solubility of **5-Bromo-1-benzofuran-2-carboxylic acid**.

Melting Point Determination

A precise melting point is a critical indicator of the purity of a crystalline solid.[2] The recommended method for determining the melting point of **5-Bromo-1-benzofuran-2-carboxylic acid** is the capillary method using a calibrated digital melting point apparatus.[3]

Apparatus and Materials:

- Digital melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (closed at one end)
- Mortar and pestle
- Spatula
- **5-Bromo-1-benzofuran-2-carboxylic acid**, finely powdered
- Reference standard with a known melting point close to the expected value (optional, for calibration check)

Procedure:

- Sample Preparation: A small amount of the crystalline **5-Bromo-1-benzofuran-2-carboxylic acid** is placed on a clean, dry watch glass. The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently on a hard surface to pack the solid into the closed end. This process is repeated until a packed column of 2-3 mm in height is achieved.[\[4\]](#)
- Apparatus Setup: The melting point apparatus is turned on and the heating rate is set. For an unknown sample, a rapid heating rate (10-20 °C/minute) can be used to determine an approximate melting range.[\[3\]](#)
- Approximate Melting Point Determination: The packed capillary tube is inserted into the heating block of the apparatus. The sample is observed through the magnifying lens as it is heated. The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded as the melting range.
- Accurate Melting Point Determination: The apparatus is allowed to cool to at least 20 °C below the approximate melting point. A fresh capillary tube with the sample is prepared. The heating is initiated with a slow ramp rate of 1-2 °C per minute to ensure thermal equilibrium.[\[3\]\[4\]](#)
- Data Recording: The temperature at which the first sign of melting is observed (the solid begins to shrink and a liquid phase appears) and the temperature at which the last crystal melts are recorded as the melting point range. For a pure compound, this range should be narrow (0.5-2 °C).

Solubility Determination

Determining the solubility of **5-Bromo-1-benzofuran-2-carboxylic acid** in various solvents is crucial for its application in drug development and other research areas. A systematic qualitative or semi-quantitative approach is outlined below.

Apparatus and Materials:

- Small test tubes

- Vortex mixer
- Graduated pipettes or micropipettes
- Analytical balance
- A selection of solvents of varying polarity (e.g., water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, hexane, dimethyl sulfoxide (DMSO), and aqueous solutions of acid and base like 5% HCl and 5% NaOH).

Procedure:

- Sample Preparation: A precise amount of **5-Bromo-1-benzofuran-2-carboxylic acid** (e.g., 10 mg) is weighed and placed into a series of clean, dry test tubes.
- Solvent Addition: A specific volume of a chosen solvent (e.g., 1 mL) is added to each test tube.
- Mixing: The test tubes are agitated vigorously using a vortex mixer for a set period (e.g., 1-2 minutes) to ensure thorough mixing and to facilitate dissolution.
- Observation: The tubes are allowed to stand, and a visual inspection is made to determine if the solid has completely dissolved. The solubility can be categorized as:
 - Soluble: No solid particles are visible.
 - Partially soluble: Some solid has dissolved, but undissolved particles remain.
 - Insoluble: The solid does not appear to have dissolved.
- Acid-Base Solubility: For a carboxylic acid, solubility in aqueous base (e.g., 5% NaOH) is expected due to the formation of a soluble salt. Conversely, it is expected to be insoluble in aqueous acid (e.g., 5% HCl). This can be tested by adding these aqueous solutions to test tubes containing the compound and observing for dissolution.[\[5\]](#)
- Quantitative Determination (Optional): For a more precise measurement, a saturated solution can be prepared, filtered to remove undissolved solid, and the concentration of the

dissolved compound in the filtrate can be determined using a suitable analytical technique such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).

Plausible Synthetic Workflow

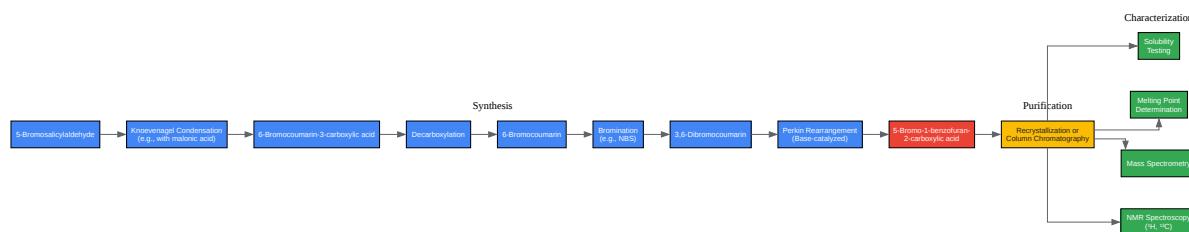
While a specific, detailed experimental protocol for the synthesis of **5-Bromo-1-benzofuran-2-carboxylic acid** is not readily available in the searched literature, a plausible route can be inferred from general methods for the synthesis of benzofuran-2-carboxylic acids. A common method involves the Perkin rearrangement of a 3-halocoumarin.[6]

Proposed Synthesis of **5-Bromo-1-benzofuran-2-carboxylic acid**:

A potential synthetic route starts from 5-bromosalicylaldehyde. The workflow would involve the formation of a coumarin derivative, followed by bromination and subsequent rearrangement.

Logical Workflow for Synthesis and Characterization:

The following diagram illustrates a logical workflow for the synthesis, purification, and characterization of **5-Bromo-1-benzofuran-2-carboxylic acid**.



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Caption: Synthetic and characterization workflow for **5-Bromo-1-benzofuran-2-carboxylic acid**.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 5-Bromo-1-benzofuran-2-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1331319#solubility-and-melting-point-of-5-bromo-1-benzofuran-2-carboxylic-acid]

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